

Personal protective equipment for handling J147

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Compound of Interest		
Compound Name:	J147	
Cat. No.:	B1672712	Get Quote

Essential Safety and Handling Guide for J147

For researchers, scientists, and drug development professionals, ensuring safe handling of investigational compounds like **J147** is paramount. This guide provides essential, immediate safety and logistical information, including personal protective equipment (PPE) recommendations, operational plans for handling, and disposal guidelines.

J147 is a potent, pharmaceutically active compound with toxicological properties that have not been fully elucidated[1]. Therefore, it must be handled with care to avoid potential irritation to the mucous membranes, upper respiratory tract, eyes, and skin. It may also cause allergic respiratory or skin reactions and could be harmful if inhaled, ingested, or absorbed through the skin[1][2].

Personal Protective Equipment (PPE)

When handling **J147**, especially in its solid (powder) form, a comprehensive PPE strategy is crucial to minimize exposure. The following table summarizes the recommended PPE.



PPE Category	Recommended Equipment	Rationale
Respiratory Protection	A NIOSH-approved self- contained breathing apparatus or respirator is recommended, particularly when engineering controls are insufficient[1].	To prevent inhalation of the powder, which may be irritating to the respiratory tract and potentially harmful[1][2].
Eye Protection	Protective eyeglasses or chemical safety goggles should be used[1][2].	To shield the eyes from contact with the compound, which can cause irritation[2].
Hand Protection	Wear appropriate, compatible chemical-resistant gloves[2].	To prevent skin exposure and potential absorption of the compound[1][2].
Body Protection	A lab coat is standard. For larger quantities, a plastic apron, sleeves, and boots are advisable[2].	To protect the skin and clothing from contamination.

Operational Plan for Handling

A systematic approach to handling **J147** will further enhance safety in the laboratory.

Engineering Controls:

- Utilize process enclosures or local exhaust ventilation to control airborne levels of the compound[2].
- Facilities where J147 is stored or used should be equipped with an eyewash station and a safety shower[2].

Safe Handling Practices:

 Preparation: Before handling, ensure all necessary PPE is readily available and in good condition. Read the Safety Data Sheet (SDS) thoroughly.



- Weighing and Aliquoting: Conduct these activities in a designated area with appropriate ventilation, such as a chemical fume hood, to minimize dust generation.
- Solution Preparation: When preparing solutions, such as with DMSO, do so in a well-ventilated area[3].
- General Hygiene: Avoid breathing dust, fumes, gas, mist, vapors, or spray. Prolonged or repeated exposure should be avoided[2]. Do not ingest the compound. Wash hands thoroughly after handling[2].

Spill Response:

- Evacuate: Clear the immediate area of the spill.
- Ventilate: Ensure adequate ventilation to disperse any airborne dust.
- Contain: Contain the spill and collect the material using appropriate tools.
- Decontaminate: Clean the spill area as per laboratory protocols.
- Dispose: Transfer the spilled material and any contaminated cleaning supplies into a chemical waste container for disposal according to local regulations[2].

Disposal Plan

Proper disposal of **J147** and any contaminated materials is critical to prevent environmental contamination and accidental exposure.

- Waste Collection: Collect all waste material, including unused J147, contaminated PPE, and cleaning materials, in a designated and properly labeled chemical waste container.
- Disposal Method: Dispose of the chemical waste in accordance with local, state, and federal regulations. This typically involves transfer to a licensed hazardous waste disposal facility. Do not discharge into the environment[4].

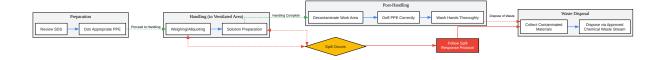
J147 Properties

The following table summarizes key quantitative data for **J147**.



Property	Value
CAS Number	1146963-51-0
Physical State	Solid (powder)[2]
Solubility	Insoluble in water. Soluble in EtOH & DMSO (~20 mg/ml) and DMF (~30 mg/ml)[2].
Flash Point	No data available[1].
Autoignition Temp.	No data available[1].

Safe Handling Workflow for J147



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Caption: Workflow for the safe handling of **J147** from preparation to disposal.

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